3-Chloro-6-fluoro-4-nitroindazole molecular weight and formula

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*3-Chloro-6-fluoro-4-nitroindazole*
CAS No.:	*885522-74-7*
Cat. No.:	*B3293766*

Get Quote

Technical Whitepaper: 3-Chloro-6-fluoro-4-nitroindazole

A Versatile Scaffold for Fragment-Based Drug Discovery (FBDD) and Kinase Inhibition

Executive Summary

3-Chloro-6-fluoro-4-nitroindazole ($C_7H_3ClFN_3O_2$) is a trisubstituted indazole derivative characterized by a dense functionalization pattern that enables orthogonal chemical modifications. Its structural architecture—featuring a halogenated C3 position, an electron-withdrawing nitro group at C4, and a fluorine atom at C6—makes it a "privileged scaffold" in medicinal chemistry.

This molecule is increasingly relevant in the development of kinase inhibitors (targeting the ATP-binding pocket) and antileishmanial agents. The presence of the C3-chlorine atom provides a handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura), while the C4-nitro group serves as a masked aniline for subsequent amide coupling or heterocycle construction.

© 2026 BenchChem. All rights reserved.

Physicochemical Profile

The precise molecular characterization is critical for establishing stoichiometry in synthetic workflows and calculating ligand efficiency in docking studies.

Table 1: Physicochemical Specifications

Property	Value	Notes
IUPAC Name	3-Chloro-6-fluoro-4-nitro-1H-indazole	Standard nomenclature
Molecular Formula	$C_7H_3ClFN_3O_2$	Confirmed by elemental composition
Molecular Weight	215.57 g/mol	Monoisotopic Mass: 214.99 g/mol
Appearance	Pale yellow to orange solid	Typical of nitro-indazoles
Predicted LogP	~2.3	Lipophilic, suitable for CNS penetration
H-Bond Donors	1 (NH)	Position N1 (tautomer dependent)
H-Bond Acceptors	3 (NO_2, N2)	Critical for active site binding
Topological Polar Surface Area (TPSA)	~75 $Å^2$	Good oral bioavailability proxy

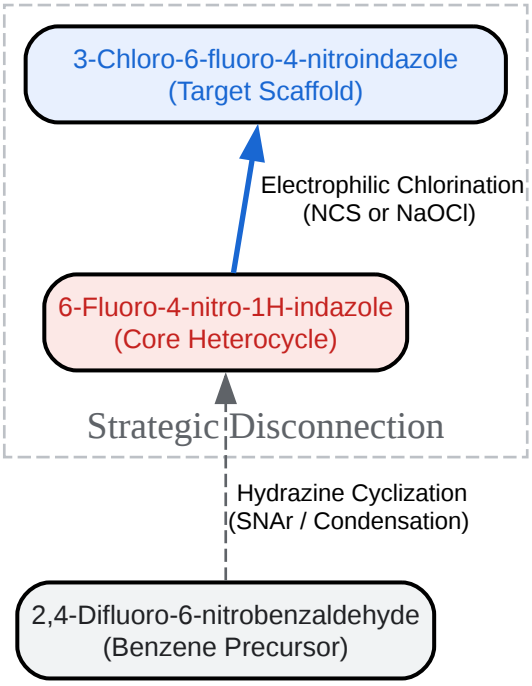
Structural & Retrosynthetic Logic

The synthesis of **3-Chloro-6-fluoro-4-nitroindazole** is governed by the electronic effects of the indazole ring. The pyrazole moiety is electron-rich, but the benzene ring is deactivated by the nitro and fluoro groups. Consequently, the introduction of the chlorine atom at the C3 position is best achieved via electrophilic aromatic substitution on the pre-formed indazole core, utilizing the activation of the N1-H.

3.1 Retrosynthetic Analysis Diagram

© 2026 BenchChem. All rights reserved.

The following diagram illustrates the logical disconnection of the target molecule into its commercially accessible precursors.



Click to download full resolution via product page

Figure 1: Retrosynthetic pathway highlighting the late-stage C3-chlorination strategy.

High-Fidelity Synthetic Protocol

This section details the synthesis of the target from the core intermediate 6-fluoro-4-nitro-1H-indazole. This protocol is designed for gram-scale synthesis and prioritizes regioselectivity at the C3 position.

Reaction Overview

- Substrate: 6-Fluoro-4-nitro-1H-indazole
- Reagent: N-Chlorosuccinimide (NCS) or Sodium Hypochlorite (NaOCl)
- Solvent: Acetonitrile (ACN) or DMF[1]
- Temperature: 60°C – 80°C

© 2026 BenchChem. All rights reserved.

Step-by-Step Methodology

- Preparation: In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 6-fluoro-4-nitro-1H-indazole (1.0 equiv, 10 mmol) in anhydrous Acetonitrile (50 mL).
  - Expert Insight: Acetonitrile is preferred over DMF for easier workup, though DMF improves solubility if the substrate is stubborn.
- Reagent Addition: Add N-Chlorosuccinimide (NCS) (1.1 equiv, 11 mmol) in a single portion.
  - Causality: Using a slight excess of NCS ensures complete conversion, but avoiding large excesses prevents over-chlorination at the benzene ring (though deactivated).
- Activation: Heat the reaction mixture to 65°C under an inert atmosphere (N_2 or Ar) for 4–6 hours.
  - Monitoring: Monitor via TLC (Ethyl Acetate/Hexane 1:1) or LC-MS.[2] Look for the mass shift from $[M+H]^+$ 182 to 216.
- Quenching & Workup:
  - Cool the mixture to room temperature.
  - Concentrate the solvent under reduced pressure to ~10 mL.
  - Pour the residue into ice-cold water (100 mL) with vigorous stirring. The product should precipitate.
- Purification:
  - Filter the precipitate and wash with cold water.
  - Recrystallize from Ethanol/Water or purify via flash column chromatography (SiO_2, 0-40% EtOAc in Hexanes) if high purity (>98%) is required for biological assays.

Applications in Drug Discovery (SAR Logic)

3-Chloro-6-fluoro-4-nitroindazole is not merely an end-product but a branching point for Structure-Activity Relationship (SAR) exploration. Its tri-functional nature allows for "scaffold

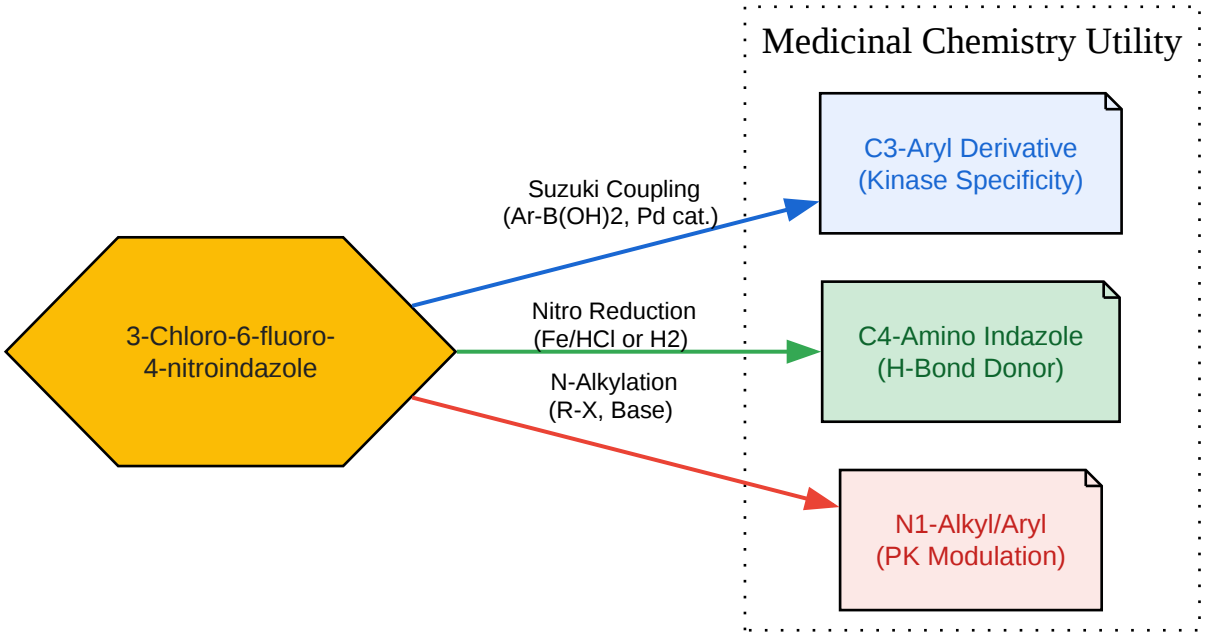
© 2026 BenchChem. All rights reserved.

hopping" and library generation.

Functionalization Vectors

- C3-Position (Chlorine): Excellent leaving group for Suzuki-Miyaura coupling to introduce aryl/heteroaryl groups (targeting the hydrophobic pocket of kinases).
- C4-Position (Nitro): Precursor to an aniline (via reduction using Fe/NH_4Cl or H_2/Pd-C). The resulting amine can form hydrogen bonds with the hinge region of kinases or be acylated to tune solubility.
- N1-Position (NH): Site for alkylation or arylation to control pharmacokinetic properties (LogP, metabolic stability).

SAR Workflow Diagram



Click to download full resolution via product page

Figure 2: Divergent synthesis pathways utilizing the orthogonal reactivity of the scaffold.

Safety & Handling Protocols

As a nitro-aromatic compound, this molecule requires specific safety adherence.

© 2026 BenchChem. All rights reserved.

- Explosion Hazard: Nitroindazoles can be energetic.[1] Avoid heating dry solids above 100°C. Do not grind in a mortar/pestle without testing for shock sensitivity.
- Toxicity: Halogenated indazoles are potential skin sensitizers and irritants. Handle in a fume hood with nitrile gloves.[1]
- Storage: Store at 2–8°C under an inert atmosphere. Light sensitive (protect from UV to prevent dechlorination).

References

- PubChem.1H-Indazole, 3-chloro-6-nitro- Compound Summary.[3] National Library of Medicine. [Link]
- Bouissane, L., et al.Novel 3-chloro-6-nitro-1H-indazole derivatives as promising antileishmanial candidates.[4][5] Journal of Enzyme Inhibition and Medicinal Chemistry, 2022.[4] [Link]
- Synthonix.6-Fluoro-4-nitro-1H-indazole Data Sheet. Synthonix Inc. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. 864082-72-4|3-Chloro-6-fluoro-5-nitro-1H-indazole|BLD Pharm [bldpharm.com]
- 3. 1H-Indazole, 3-chloro-6-nitro- | C7H4ClN3O2 | CID 96652 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Novel 3-chloro-6-nitro-1 H-indazole derivatives as promising antileishmanial candidates: synthesis, biological activity, and molecular modelling studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Novel 3-chloro-6-nitro-1H-indazole derivatives as promising antileishmanial candidates: synthesis, biological activity, and molecular modelling studies - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [3-Chloro-6-fluoro-4-nitroindazole molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3293766/docs#3-chloro-6-fluoro-4-nitroindazole-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check